

In-depth Technical Guide: 2-Bromopentanal

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Compound of Interest

Compound Name: **2-Bromopentanal**

Cat. No.: **B14693537**

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CAS Number: 35066-19-4

This technical guide provides a comprehensive overview of **2-Bromopentanal**, a halogenated aldehyde of interest to researchers, scientists, and professionals in drug development and organic synthesis. This document details its chemical identity, physicochemical properties, and available synthesis and safety information.

Chemical Identity and Physicochemical Properties

2-Bromopentanal, also known as α -bromovaleraldehyde, is a chiral aldehyde with the molecular formula C_5H_9BrO .^{[1][2]} Its chemical structure features a bromine atom at the alpha-position to the carbonyl group.

Table 1: Chemical Identifiers for **2-Bromopentanal**

Identifier	Value
CAS Number	35066-19-4 [1] [2]
Molecular Formula	C ₅ H ₉ BrO [1] [2]
IUPAC Name	2-bromopentanal [2]
Synonyms	a-bromoaleraldehyde, CTK1B7248, DTXSID90516746 [1]
Canonical SMILES	CCCC(C=O)Br [1]
InChI	InChI=1S/C5H9BrO/c1-2-3-5(6)4-7/h4-5H,2-3H2,1H3 [1]
InChIKey	DOGFOANXOUKFEC-UHFFFAOYSA-N [1]

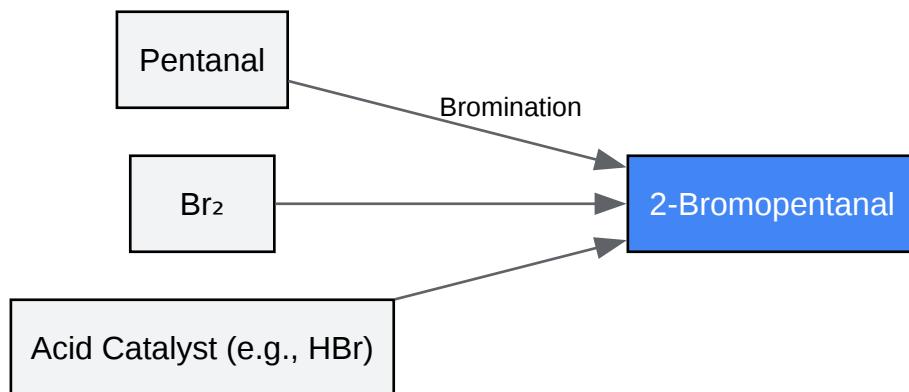
Table 2: Computed Physicochemical Properties of **2-Bromopentanal**

Property	Value
Molecular Weight	165.03 g/mol [1]
Exact Mass	163.98368 Da [2]
Topological Polar Surface Area	17.1 Å ² [1]
Heavy Atom Count	7 [1]
Rotatable Bond Count	3 [1]
Hydrogen Bond Donor Count	0 [1]
Hydrogen Bond Acceptor Count	1 [1]
Complexity	54 [1]
XLogP3-AA	1.8

Synthesis of 2-Bromopentanal

Detailed, peer-reviewed experimental protocols for the synthesis of **2-bromopentanal** are not readily available in the provided search results. However, a common method for the synthesis of α -bromo aldehydes is the bromination of the corresponding aldehyde.

A potential synthetic pathway for **2-bromopentanal** could involve the direct bromination of pentanal. This reaction is typically carried out in the presence of an acid catalyst.



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Caption: A potential synthetic route to **2-Bromopentanal**.

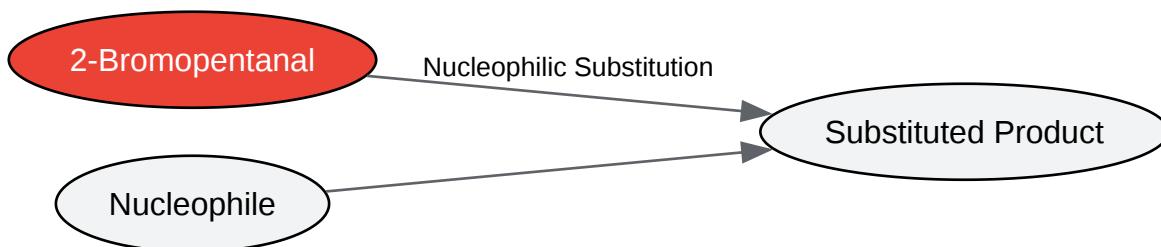
Spectroscopic Data

Specific spectroscopic data, such as ¹H NMR, ¹³C NMR, and IR spectra for **2-Bromopentanal**, are not available in the provided search results. For a compound with this structure, the following characteristic signals would be expected:

- ¹H NMR: A downfield signal for the aldehydic proton (CHO), and a signal for the proton on the carbon bearing the bromine atom (CHBr).
- ¹³C NMR: A signal for the carbonyl carbon, and a signal for the carbon bonded to the bromine atom.
- IR Spectroscopy: A strong absorption band corresponding to the C=O stretch of the aldehyde.

Reactivity and Applications

α -Bromo aldehydes are versatile intermediates in organic synthesis. They can undergo a variety of reactions, including nucleophilic substitution at the α -carbon and reactions involving the aldehyde functional group. These compounds are valuable building blocks in the synthesis of more complex molecules, including pharmaceuticals and other biologically active compounds.



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Caption: General reactivity of **2-Bromopentanal**.

Safety and Handling

A specific Material Safety Data Sheet (MSDS) for **2-Bromopentanal** is not available in the search results. As with any α -halogenated carbonyl compound, **2-Bromopentanal** should be handled with caution in a well-ventilated fume hood. Appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat, should be worn at all times. These compounds are often lachrymatory and can be irritating to the skin, eyes, and respiratory system.

Precursor and Product Information

According to available data, pentanal and 1,2-epoxy-1-methoxy-pentane are listed as potential precursors for the synthesis of **2-Bromopentanal**. 2-Propyl-3-phenyl-oxirane-2-carbaldehyde and 2-hydroxy-3-nonenal are listed as potential products derived from **2-Bromopentanal**.

Disclaimer: The information provided in this technical guide is based on publicly available data and is intended for informational purposes only. It is not a substitute for a comprehensive safety assessment or experimental validation. Researchers should consult relevant safety data sheets and peer-reviewed literature before handling or using **2-Bromopentanal**.

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References

- 1. benchchem.com [benchchem.com]
- 2. echemi.com [echemi.com]
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